

Tricarballic Anhydride: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: *Tricarballic anhydride*

CAS No.: 4756-10-9

Cat. No.: B182443

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This guide provides an in-depth exploration of **tricarballic anhydride**, a versatile reagent with significant applications in synthetic chemistry and as a crucial building block in the development of biologically active molecules. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical and physical properties, synthesis protocols, and key applications of this important compound.

Chemical Identity and Nomenclature

Tricarballic anhydride, a cyclic dicarboxylic anhydride, is a key chemical intermediate. Accurate identification is paramount for regulatory compliance and scientific precision.

The primary Chemical Abstracts Service (CAS) number for **tricarballic anhydride** is 4756-10-9.^{[1][2][3]} An alternative CAS number, 500000-19-1, is also cited in some databases.^{[4][5][6]}

Table 1: Synonyms and Identifiers

Identifier Type	Value
Primary CAS Number	4756-10-9[1][2][3]
Alternative CAS Number	500000-19-1[4][5][6]
IUPAC Name	2-(2,5-dioxoxolan-3-yl)acetic acid[1][4]
Common Synonyms	Propanetricarboxylic acid, 1,2,3-, cyclic 1,2-anhydride[4][5]
1,2,3-propanetricarboxylic anhydride[5]	
(2,5-dioxotetrahydrofuran-3-yl)acetic acid[1]	
Molecular Formula	C ₆ H ₆ O ₅ [1][4][5]
InChIKey	LYANEXCVXFZQFF-UHFFFAOYSA-N[1][5]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **tricarballylic anhydride** is essential for its effective use in experimental design.

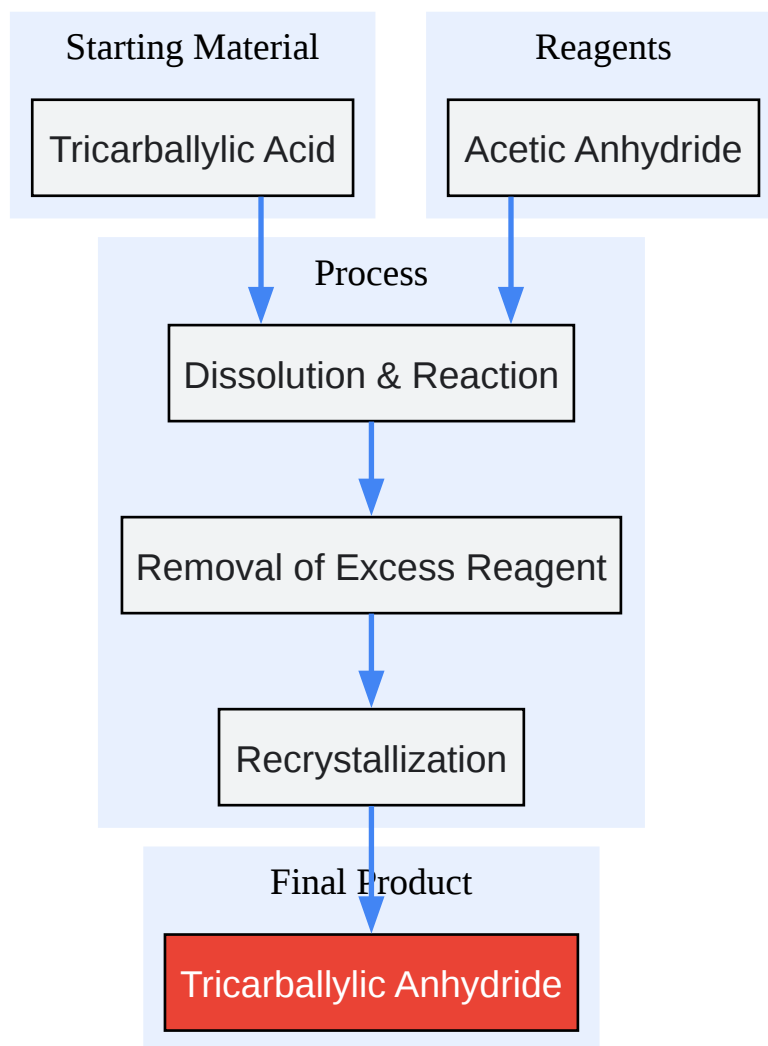
Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	158.11 g/mol	[1]
Melting Point	144.1 °C	[7]
Boiling Point	Decomposes	Not Available
Density	1.506 g/cm ³ (Predicted)	[7]
Appearance	White to off-white solid	General Knowledge
Solubility	Reacts with water. Soluble in many organic solvents.	General Knowledge

Synthesis of Tricarballylic Anhydride

The synthesis of **tricarballylic anhydride** is typically achieved through the dehydration of its parent acid, tricarballylic acid. The following protocol is a well-established method.

Synthesis Workflow



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Caption: Workflow for the synthesis of **tricarballylic anhydride**.

Detailed Experimental Protocol

This protocol is based on established chemical principles for the formation of anhydrides from dicarboxylic acids.

Materials:

- Tricarballic acid
- Acetic anhydride
- Ethyl acetate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve tricarballic acid in a minimal amount of acetic anhydride.
- **Reaction:** Stir the mixture at room temperature. The reaction progress can be monitored by techniques such as TLC or the complete dissolution of the starting material.
- **Work-up:** Once the reaction is complete, remove the excess acetic anhydride and acetic acid byproduct under reduced pressure using a rotary evaporator.
- **Purification:** Recrystallize the crude product from a suitable solvent, such as ethyl acetate, to yield pure **tricarballic anhydride**.
- **Drying:** Dry the purified crystals under vacuum to remove any residual solvent.

Key Applications in Research and Development

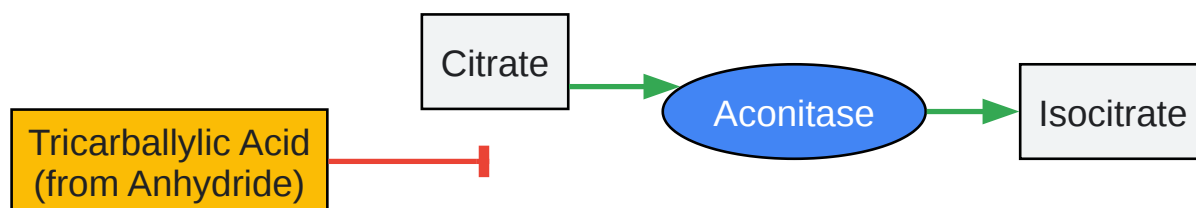
Tricarballic anhydride serves as a versatile building block in organic synthesis, particularly for introducing the tricarballic moiety into larger molecules.

Synthesis of Bioactive Molecules

Tricarballic acid, and by extension its anhydride, is a structural component of several naturally occurring mycotoxins, such as Fumonisin B1 and AAL Toxin TA.[8] The anhydride is a key intermediate for the synthesis of analogs of these molecules, which are used in toxicological and mechanistic studies.

Precursor to Aconitase Inhibitors

Tricarballic acid is a known competitive inhibitor of aconitase (aconitate hydratase), an essential enzyme in the citric acid cycle.[9][10] Aconitase catalyzes the isomerization of citrate to isocitrate. Tricarballic acid's structural similarity to citric acid allows it to bind to the active site of the enzyme, thereby blocking the normal metabolic pathway. The anhydride can be used to synthesize derivatives of tricarballic acid for studies on aconitase inhibition and its downstream metabolic consequences.



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Caption: Inhibition of Aconitase by Tricarballic Acid.

Use in Prodrug Development

The anhydride functionality can be employed in the synthesis of prodrugs. Anhydride-based prodrugs can be designed to release the active pharmaceutical ingredient under specific physiological conditions, potentially improving drug delivery and efficacy.[11]

Safety and Handling

Tricarballic anhydride is a reactive chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.[\[1\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.
- Storage: Store in a well-ventilated place. Keep the container tightly closed. Store locked up.

Always consult the Safety Data Sheet (SDS) from the supplier before handling this compound.

References

- P&S Chemicals. Product information, **Tricarballic anhydride**. [\[Link\]](#)
- Elgazwy, A. S. H. (2000). Facile Synthesis of (R,R) and of (R,S) Tricarballic Acid Anhydride and Imide Derivatives. *Molecules*, 5(4), 665-673. [\[Link\]](#)
- NIST. **tricarballic anhydride**. NIST Chemistry WebBook. [\[Link\]](#)
- Wikipedia. List of compounds with carbon number 6. [\[Link\]](#)
- Food and Agriculture Organization of the United Nations. Facile Synthesis of (R,R) and of (R,S) Tricarballic Acid Anhydride and Imide Derivatives. [\[Link\]](#)
- ChemBK. CAS 4756-10-9. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 239163, **Tricarballic anhydride**. [\[Link\]](#)
- Chemsr. Tricarballic acid | CAS#:99-14-9. [\[Link\]](#)
- Chemsr. **Tricarballic anhydride** | CAS#:4756-10-9. [\[Link\]](#)
- ResearchGate. Facile Synthesis of (R,R) and of (R,S) Tricarballic Acid Anhydride and Imide Derivatives. [\[Link\]](#)

- Organic Syntheses. Organic Syntheses Procedure. [[Link](#)]
- Organic Syntheses. tricarballic acid. [[Link](#)]
- National Center for Biotechnology Information. Inhibition by oxalomalate of rat liver mitochondrial and extramitochondrial aconitate hydratase. [[Link](#)]
- PubMed. Fluorocitrate inhibition of aconitate hydratase and the tricarboxylate carrier of rat liver mitochondria. [[Link](#)]
- Wikipedia. Aconitase. [[Link](#)]
- Wikipedia. Acetic acid. [[Link](#)]
- PubMed. Anhydride prodrugs for nonsteroidal anti-inflammatory drugs. [[Link](#)]

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Sources

- 1. Tricarballic anhydride | C₆H₆O₅ | CID 239163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tricarballic anhydride | CAS#:4756-10-9 | Chemsrce [chemsrc.com]
- 3. Tricarballic anhydride | 4756-10-9 [chemicalbook.com]
- 4. pschemicals.com [pschemicals.com]
- 5. tricarballic anhydride [webbook.nist.gov]
- 6. List of compounds with carbon number 6 - Wikipedia [en.wikipedia.org]
- 7. chembk.com [chembk.com]
- 8. mdpi.com [mdpi.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Tricarballic acid | CAS#:99-14-9 | Chemsrce [chemsrc.com]

- 11. Anhydride prodrugs for nonsteroidal anti-inflammatory drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
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